

2,2,3-Trimethylbutane proper disposal procedures

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Compound of Interest

Compound Name: **2,2,3-Trimethylbutane**

Cat. No.: **B165475**

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Proper disposal of **2,2,3-trimethylbutane** is critical for ensuring laboratory safety and environmental protection. As a highly flammable and environmentally hazardous chemical, it requires strict adherence to established protocols for handling, storage, and waste management. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **2,2,3-trimethylbutane** waste safely and in compliance with regulations.

Immediate Safety and Handling

Before handling **2,2,3-trimethylbutane** for any purpose, including disposal, it is essential to be familiar with its hazards. This substance is a highly flammable liquid and vapor that can cause skin irritation, drowsiness, or dizziness.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **2,2,3-trimethylbutane**:

- Eye/Face Protection: Chemical splash goggles or a face shield.[\[2\]](#)[\[5\]](#)
- Skin Protection: Nitrile laboratory gloves and a flame-retardant lab coat.[\[6\]](#) Avoid wearing flammable clothing.[\[6\]](#)
- Respiratory Protection: Use only in a well-ventilated area or a certified chemical fume hood to avoid inhaling vapors.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

Handling Precautions:

- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[5\]](#)
- Ground and bond all containers and transfer equipment to prevent the buildup of electrostatic charge, which can be an ignition source.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Chemical and Physical Properties

Understanding the properties of **2,2,3-trimethylbutane** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value	Citation(s)
Chemical Formula	<chem>C7H16</chem>	
Molecular Weight	100.21 g/mol	[4]
Appearance	Clear, colorless liquid	[4]
Odor	Mild gasoline-like	[4]
Flash Point	< -6.7 °C (< 20 °F)	
Autoignition Temperature	419 °C (786.2 °F)	[4]
Flammability Limits	LEL: 1.0% UEL: 7.0%	[4]
Specific Gravity	0.69 (floats on water)	[4]
Vapor Density	>3.9 (heavier than air)	[4]
Solubility	Insoluble in water. Soluble in alcohol and non-polar solvents.	[4]

Step-by-Step Disposal Procedure

Disposal of **2,2,3-trimethylbutane** must comply with all local, state, and federal regulations.[\[1\]](#)

[\[4\]](#) Never dispose of this chemical down the sink or in the regular trash.[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Waste Segregation:

- Collect **2,2,3-trimethylbutane** waste in a dedicated waste container.
- Do not mix it with other waste streams, particularly incompatible materials like oxidizing agents.[\[1\]](#)[\[4\]](#)[\[9\]](#) Halogenated and non-halogenated solvents should also be collected separately.[\[10\]](#)

2. Containerization:

- Use a sturdy, chemically compatible container with a secure, tight-fitting lid.[\[9\]](#)[\[10\]](#) An empty, original product container is often a suitable choice.
- Ensure the container is in good condition and free from leaks or damage.
- Leave some headspace (about 10%) in the container to allow for vapor expansion.

3. Labeling:

- Clearly label the waste container with a "Hazardous Waste" label as soon as you begin collecting waste.[\[9\]](#)[\[10\]](#)
- The label must include:
 - The full chemical name: "**2,2,3-Trimethylbutane**" (no abbreviations).[\[9\]](#)
 - The words "Hazardous Waste".
 - An accurate list of all constituents and their percentages.[\[9\]](#)
 - The date accumulation started.[\[10\]](#)
 - Appropriate hazard pictograms (e.g., flammable, health hazard, environmental hazard).

4. Temporary Storage in the Laboratory:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[11]
- The storage location must be a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials.[6][12][13]
- Store flammable liquid waste in a dedicated, approved flammable storage cabinet.[6][7]
- Use secondary containment, such as a chemical-resistant tray or tub, for all liquid waste containers to contain potential leaks.[6][9]

5. Arranging for Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[1]
- Provide them with accurate information about the waste stream.
- Follow all institutional procedures for waste pickup requests.

Accidental Release and Spill Procedures

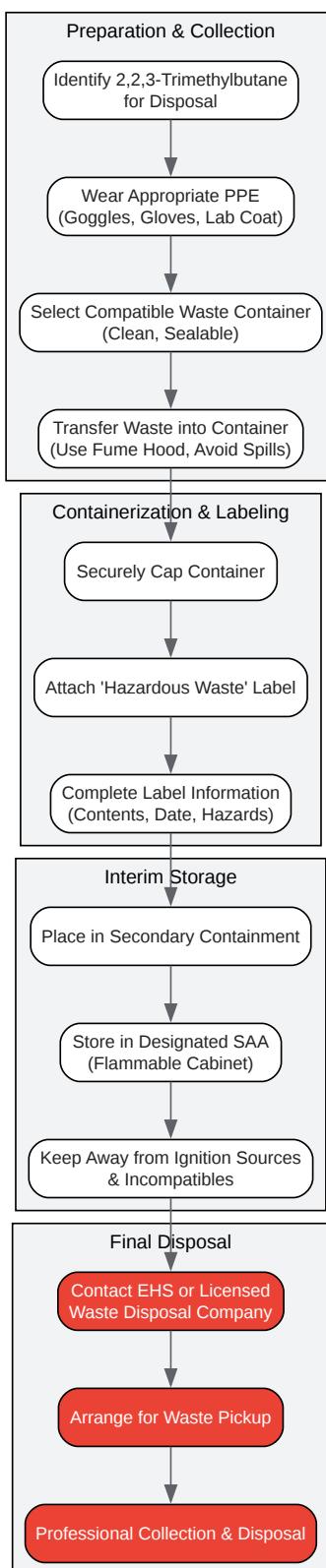
In the event of a spill, immediate and appropriate action is required to prevent fire and environmental contamination.

- Minor Spills:
 - Alert personnel in the immediate area and remove all ignition sources.[4]
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[1]
 - Collect the contaminated absorbent material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[1]
- Major Spills:

- Evacuate the area immediately.
- Alert your institution's emergency response team and EHS department.
- Prevent the spill from entering drains or waterways.[\[1\]](#)

Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **2,2,3-trimethylbutane**.

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Caption: Workflow for the safe disposal of **2,2,3-trimethylbutane** waste.

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